

Application Notes and Protocols for EBV Lytic Cycle Inducer-1 (Dp44mT)

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Compound of Interest

Compound Name: *EBV lytic cycle inducer-1*

Cat. No.: *B10861432*

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Application Notes

Introduction

Epstein-Barr virus (EBV) lytic cycle inducer-1, also identified as Dp44mT or compound C7, is a potent iron-chelating compound utilized in research to reactivate the Epstein-Barr virus from its latent state into the lytic cycle.[1][2] This induction is a critical area of study for developing novel therapeutic strategies against EBV-associated malignancies, such as certain lymphomas and carcinomas. The transition from the latent to the lytic phase makes cancer cells vulnerable to antiviral drugs, a therapeutic approach known as lytic induction therapy.[3]

Mechanism of Action

Dp44mT functions primarily as an iron chelator.[1][4] By sequestering intracellular iron, it stabilizes the hypoxia-inducible factor 1-alpha (HIF-1 α), which can trigger the reactivation of the EBV lytic cycle.[3] Furthermore, Dp44mT has been shown to reactivate the EBV lytic cycle by activating the ERK1/2-autophagy axis in epithelial cancers.[1][2] This dual mechanism makes it a subject of interest in cancer research. In some contexts, Dp44mT is used in conjunction with

histone deacetylase (HDAC) inhibitors, such as Romidepsin and SAHA, to synergistically enhance the induction of the EBV lytic cycle.[1][2]

Cellular Applications

Dp44mT has been effectively used to induce the EBV lytic cycle in various EBV-positive cell lines, including epithelial cancer cell lines like AGS-BX1 and lymphoma cell lines.[1] The effective concentration can vary depending on the cell line and experimental duration, typically ranging from 1.25 μ M to 80 μ M.[1][2]

Quantitative Data Summary

Property	Value	Source(s)
Synonyms	Dp44mT, Compound C7	[1][2]
Molecular Formula	C ₁₄ H ₁₅ N ₅ S	[1][5]
Molecular Weight	285.37 g/mol	[4][5][6]
Appearance	Light yellow to yellow crystalline solid	[4][6]
Solubility (DMSO)	≥62.5 mg/mL (~219 mM)	[5]
Solubility (Ethanol)	33-47 mg/mL	[1][7]
Solubility (Water)	Insoluble	[7]
Typical Working Concentration	1.25 μ M - 80 μ M	[1][2]
Storage (Powder)	-20°C for up to 3 years	[4]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[7][8]

Experimental Protocols

Materials

- **EBV lytic cycle inducer-1** (Dp44mT) powder

- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution

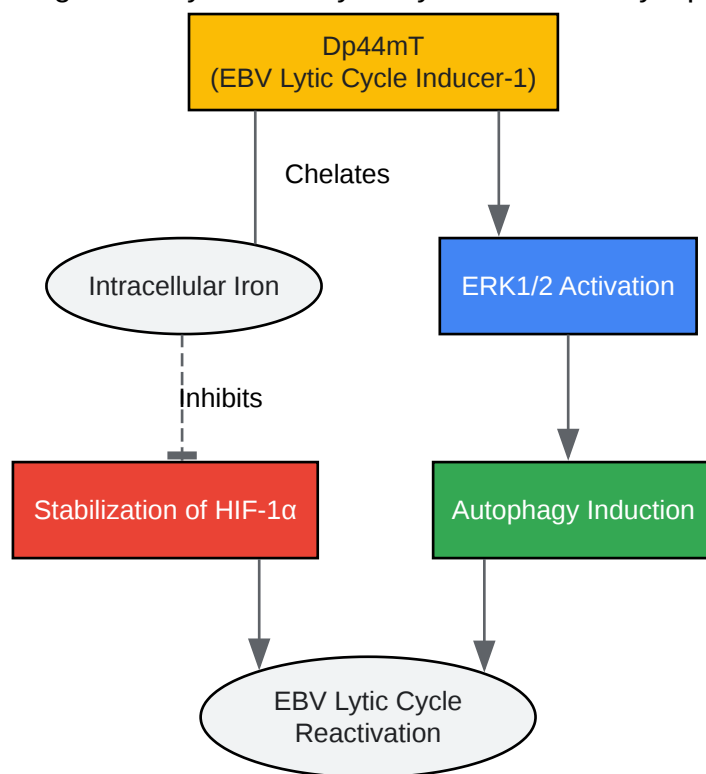
This protocol provides instructions for preparing a 10 mM stock solution of Dp44mT, a commonly used concentration for laboratory research.

- Pre-analysis and Calculation:
 - Ensure the molecular weight of Dp44mT is 285.37 g/mol .
 - To prepare a 10 mM stock solution, you will need to dissolve 2.85 mg of Dp44mT in 1 mL of DMSO.
 - Calculation:
 - $\text{Weight (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Weight (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 285.37 \text{ g/mol} \times 1000 \text{ mg/g} = 2.85 \text{ mg}$
- Preparation Procedure:
 - Work in a clean, sterile environment, such as a laminar flow hood, to prevent contamination.
 - Carefully weigh out 2.85 mg of Dp44mT powder and transfer it to a sterile microcentrifuge tube.
 - Add 1 mL of high-purity DMSO to the tube containing the Dp44mT powder.

- Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. A clear, yellow solution should be obtained. Sonication can be used to aid dissolution if necessary.[9]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile microcentrifuge tubes.[8]
 - Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).[7][8]
- Preparation of Working Solution:
 - When ready to use, thaw a single aliquot of the 10 mM stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in your cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - Mix the working solution well before adding it to your cell cultures. The final concentration of DMSO in the culture medium should be kept low (typically below 0.1%) to avoid solvent-induced cytotoxicity.[10]

Visualizations

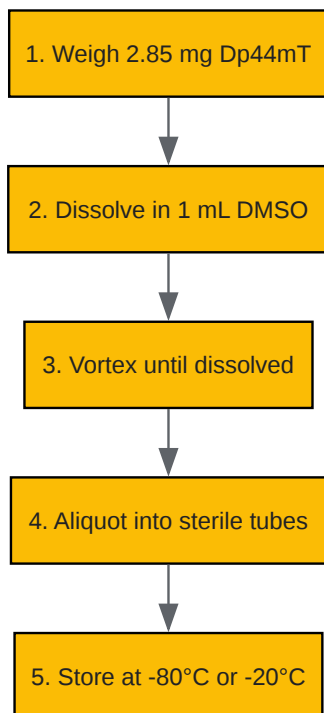
Signaling Pathway of EBV Lytic Cycle Induction by Dp44mT

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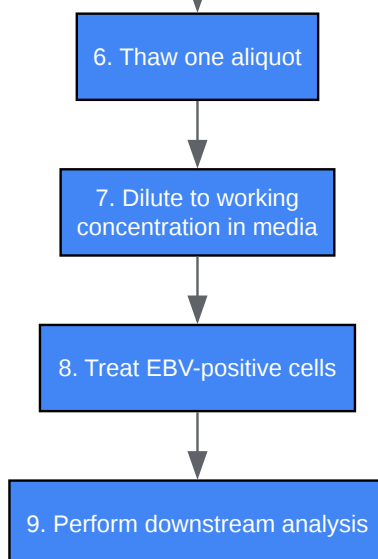
Caption: Signaling pathway of Dp44mT in inducing the EBV lytic cycle.

Experimental Workflow for Dp44mT Stock Solution Preparation and Use

Stock Solution Preparation



Experimental Use

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Caption: Workflow for preparing and using Dp44mT stock solution.

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